

Essential Safety and Operational Guide for Handling Centrinone-B

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Compound of Interest

Compound Name: Centrinone-B

Cat. No.: B606598

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Centrinone-B**. Adherence to these guidelines is critical for ensuring laboratory safety and the integrity of experimental outcomes.

Immediate Safety and Handling

Centrinone-B is a potent and selective Polo-like kinase 4 (PLK4) inhibitor. While a valuable tool in research, it presents hazards that require careful management. The primary hazards associated with **Centrinone-B** are:

- Harmful if swallowed[1]
- Very toxic to aquatic life with long-lasting effects[1]

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with the planned experimental procedures should be conducted to determine the appropriate level of personal protective equipment. The following are the minimum PPE requirements for handling **Centrinone-B**:

PPE Category	Minimum Requirement
Eye and Face Protection	Safety glasses with side shields. A face shield should be worn in addition to safety glasses or goggles when there is a splash hazard.
Hand Protection	Disposable nitrile gloves. Double gloving is recommended for extended handling periods. Gloves must be changed immediately if contaminated.
Body Protection	A lab coat is required. Ensure it is fully buttoned.
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area or a chemical fume hood. If aerosols may be generated, a risk assessment should be performed to determine if a respirator is necessary.

Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Avoid inhalation of dust or aerosols.[\[1\]](#)
- Work in a well-ventilated area, preferably a chemical fume hood.
- Do not eat, drink, or smoke in areas where **Centrinone-B** is handled.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Store in a tightly sealed container in a cool, well-ventilated area.[\[1\]](#)
- Keep away from direct sunlight and sources of ignition.[\[1\]](#)

- Powder: Store at -20°C.[\[1\]](#)
- In solvent: Store at -80°C.[\[1\]](#)

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [1]
Skin Contact	Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation develops. [1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. [1]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. [1]

Spill and Disposal Plan

Spill Cleanup:

In the event of a spill, follow these steps:

- Evacuate and Secure: Evacuate the immediate area and restrict access.
- Ventilate: Ensure the area is well-ventilated, using a fume hood if the spill is contained within one.

- Don PPE: Wear appropriate PPE, including double nitrile gloves, a lab coat, and safety goggles.
- Contain and Absorb: For liquid spills, cover with an inert absorbent material (e.g., vermiculite, sand, or earth). For solid spills, carefully scoop the material to avoid creating dust.
- Collect Waste: Place the absorbed material or scooped solid into a sealed, labeled container for hazardous waste disposal.
- Decontaminate: Clean the spill area with a suitable solvent (e.g., ethanol), followed by soap and water.
- Dispose of Contaminated Materials: All materials used for cleanup, including PPE, must be disposed of as hazardous waste.

Disposal:

- Dispose of **Centrinone-B** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- Do not allow the chemical to enter drains or waterways.^[1]
- All waste must be collected in a designated, sealed, and properly labeled hazardous waste container.
- Contact your institution's environmental health and safety (EHS) department for specific disposal procedures.

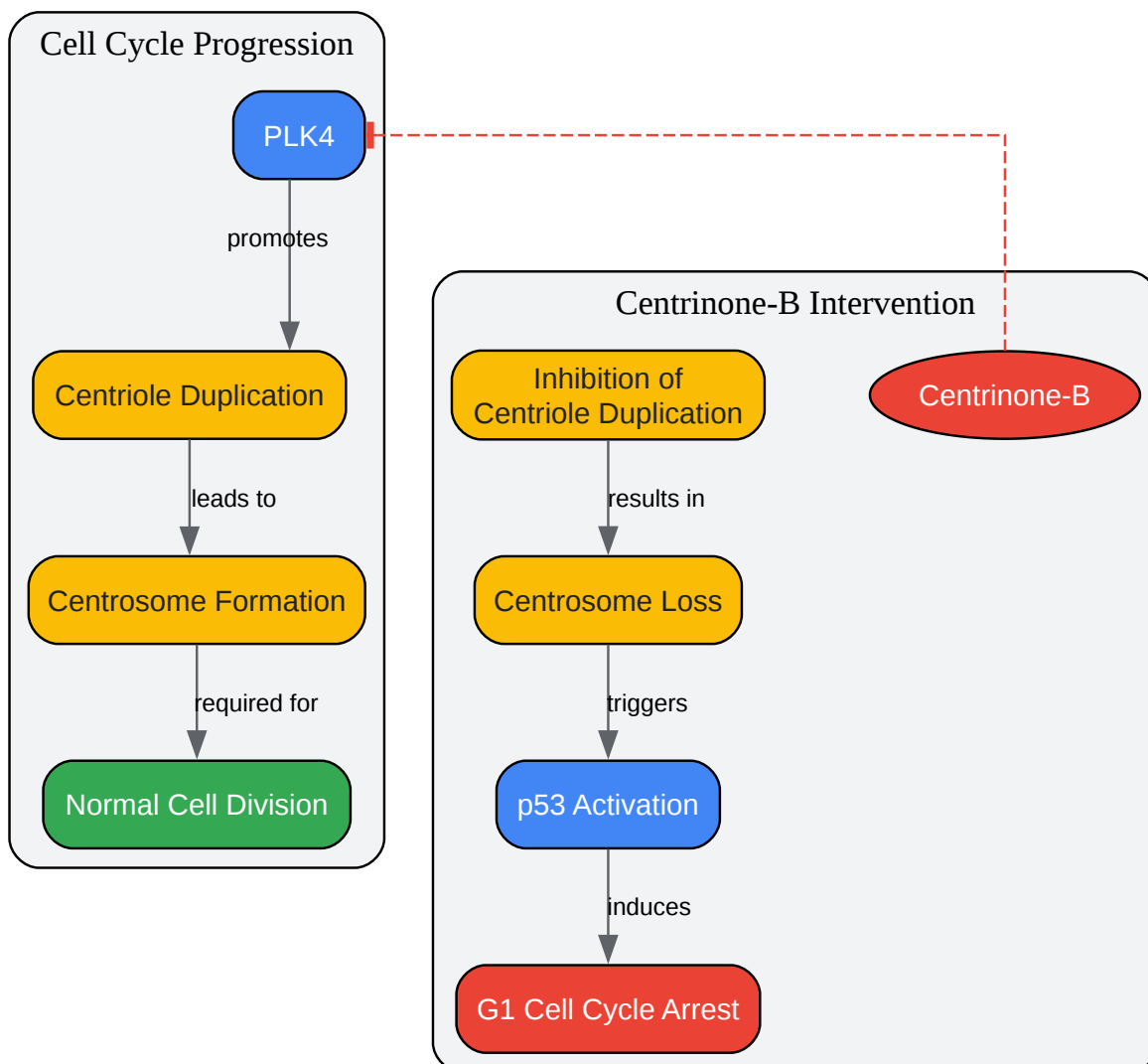
Quantitative Data Summary

The following table summarizes key quantitative data for **Centrinone-B**.

Property	Value	Reference
Molecular Weight	631.67 g/mol	[1]
Formula	C ₂₇ H ₂₇ F ₂ N ₇ O ₅ S ₂	[1]
CAS Number	1798871-31-4	[1]
Ki for PLK4	0.59 nM	[2]
Selectivity	>2000-fold for PLK4 over Aurora A and Aurora B	[2]
Storage (Powder)	-20°C	[1]
Storage (in Solvent)	-80°C	[1]

Mechanism of Action: PLK4 Inhibition Pathway

Centrinone-B is a highly selective and potent inhibitor of Polo-like kinase 4 (PLK4). PLK4 is a master regulator of centriole duplication. By inhibiting PLK4, **Centrinone-B** prevents the formation of new centrioles, leading to a progressive loss of centrosomes in dividing cells. This loss of centrosomes triggers a p53-dependent cell cycle arrest in the G1 phase.[3]



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References

- 1. Centrinone-B|1798871-31-4|MSDS [dcchemicals.com]

- 2. Centrinone-B| Plk4 inhibitor|cas 1798871-31-4 [dcchemicals.com]
- 3. Reversible centriole depletion with an inhibitor of Polo-like kinase 4 - PMC [pmc.ncbi.nlm.nih.gov]
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